

Safeguarding Researchers: A Comprehensive Guide to Handling Ulipristal Acetate-d6

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Compound of Interest

Compound Name: *Ulipristal acetate-d6*

Cat. No.: *B15545683*

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **Ulipristal acetate-d6**. It is intended for all researchers, scientists, and drug development professionals to ensure a safe and compliant laboratory environment.

Ulipristal acetate-d6, a deuterated form of the selective progesterone receptor modulator, is classified as a potent compound with reproductive toxicity, acute toxicity if ingested, inhaled or in contact with skin, and may cause serious eye and skin irritation.[1] Adherence to the following procedures is mandatory to minimize exposure and ensure personnel safety.

Personal Protective Equipment (PPE)

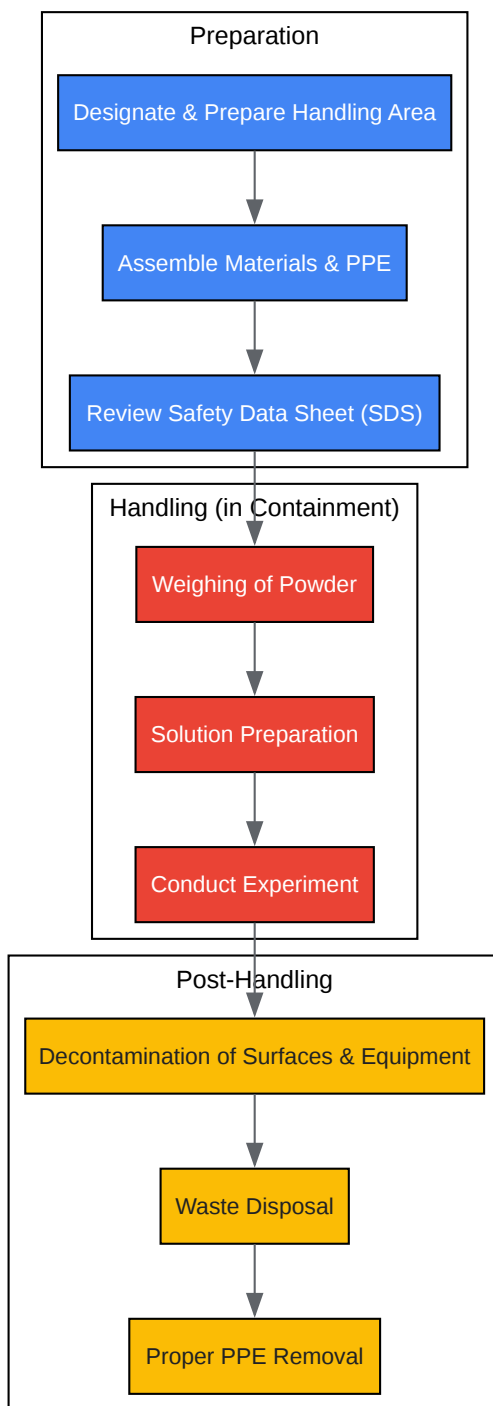
A multi-layered approach to PPE is critical when handling **Ulipristal acetate-d6**. The required level of protection varies depending on the specific task being performed.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Operations	- Safety glasses with side shields- Laboratory coat- Closed-toe shoes	- Nitrile gloves
Handling of Powders/Solids (e.g., weighing, aliquoting)	- Full-face respirator with appropriate particulate filters (e.g., N95 or P100) or a Powered Air-Purifying Respirator (PAPR)[2][3]- Chemical-resistant coveralls or disposable gown- Double-gloving (e.g., two pairs of nitrile gloves)- Disposable shoe covers	- Head covering- Chemical-resistant apron
Handling of Liquids/Solutions	- Chemical splash goggles or a face shield- Chemical-resistant gloves (e.g., nitrile)- Chemical-resistant apron over a lab coat	- Elbow-length gloves for larger volumes
Decontamination & Waste Disposal	- Chemical splash goggles or a face shield- Heavy-duty, chemical-resistant gloves- Waterproof or chemical-resistant apron- Chemical-resistant boots or shoe covers	- Respirator (if aerosols or vapors may be generated)

Note: All PPE should be donned before entering the designated work area and removed in a manner that avoids self-contamination before exiting.[4] Disposable PPE should be discarded as hazardous waste immediately after use.

Experimental Workflow for Handling Ulipristal Acetate-d6

Experimental Workflow for Handling Ulipristal Acetate-d6

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References

- 1. ph.health.mil [ph.health.mil]
- 2. HANDLING OF POTENT MOLECULES (CATEGORY-IV) – PharmaGuideHub [pharmaguidehub.com]
- 3. USP 800 & Hazardous Drug Disposal | Stericycle [stericycle.com]
- 4. securewaste.net [securewaste.net]
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